

# literature review of 4-(dimethylamino)benzenesulfonic acid

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## Compound of Interest

Compound Name: 4-(dimethylamino)benzenesulfonic acid

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An In-depth Technical Guide to 4-(dimethylamino)benzenesulfonic Acid

## Introduction

**4-(dimethylamino)benzenesulfonic acid** (CAS No. 121-58-4) is an organosulfur compound that belongs to the family of aromatic sulfonic acids.<sup>[1]</sup> Structurally, it is a derivative of benzene, substituted with both a dimethylamino group and a sulfonic acid group at the para position. This unique structure, featuring a strong electron-donating group (the dimethylamino) and a strong electron-withdrawing group (the sulfonic acid), imparts zwitterionic characteristics and makes it a subject of interest in synthetic chemistry and analytical applications. While not as widely known as its structural isomer, sulfanilic acid, which is a cornerstone in the synthesis of azo dyes, understanding the properties, synthesis, and analysis of **4-(dimethylamino)benzenesulfonic acid** provides valuable insights for researchers working with related aromatic compounds and developing analytical standards.

This guide provides a comprehensive technical overview of **4-(dimethylamino)benzenesulfonic acid**, covering its physicochemical properties, a detailed synthesis protocol based on established chemical principles, a robust analytical method for its characterization, and a discussion of its applications and chemical context.

## Physicochemical Properties

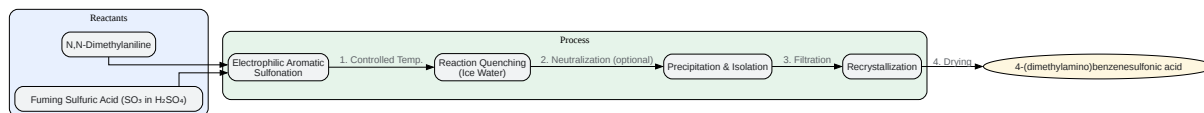
The compound's physical and chemical characteristics are fundamental to its handling, reactivity, and analytical behavior. Key properties are summarized below.

Property	Value	Source
IUPAC Name	4-(dimethylamino)benzenesulfonic acid	[2]
Synonyms	N,N-Dimethylsulfanilic acid, p-(Dimethylamino)benzenesulfonic acid	[2]
CAS Number	121-58-4	[1]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>3</sub> S	[2][3]
Molecular Weight	201.25 g/mol	[1][2]
Appearance	Solid / Crystalline Powder	[1]
Melting Point	270 °C	[1]
SMILES	<chem>CN(C)C1=CC=C(C=C1)S(=O)(=O)O</chem>	[2][3]
InChI Key	KZVBBVPCVQEVQK-UHFFFAOYSA-N	[1][2]

## Synthesis Pathway: Electrophilic Aromatic Sulfonation

The most direct and logical synthesis of **4-(dimethylamino)benzenesulfonic acid** involves the electrophilic aromatic sulfonation of N,N-dimethylaniline.[4]

**Causality Behind the Method:** The dimethylamino group (-N(CH<sub>3</sub>)<sub>2</sub>) is a powerful activating group in electrophilic aromatic substitution, directing incoming electrophiles to the ortho and para positions. Due to the significant steric hindrance posed by the dimethylamino group, the incoming electrophile (SO<sub>3</sub> from fuming sulfuric acid) will preferentially add to the less hindered para position, resulting in high regioselectivity for the desired product.



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Caption: Workflow for the synthesis of **4-(dimethylamino)benzenesulfonic acid**.

## Experimental Protocol: Synthesis

Objective: To synthesize **4-(dimethylamino)benzenesulfonic acid** from N,N-dimethylaniline.

Materials:

- N,N-dimethylaniline (starting material)[[4](#)]
- Fuming sulfuric acid (20% SO<sub>3</sub>)
- Concentrated sulfuric acid
- Ice
- Deionized water
- Sodium hydroxide (for neutralization, optional)
- Glass reaction vessel with magnetic stirrer
- Ice bath
- Dropping funnel

- Büchner funnel and filter flask

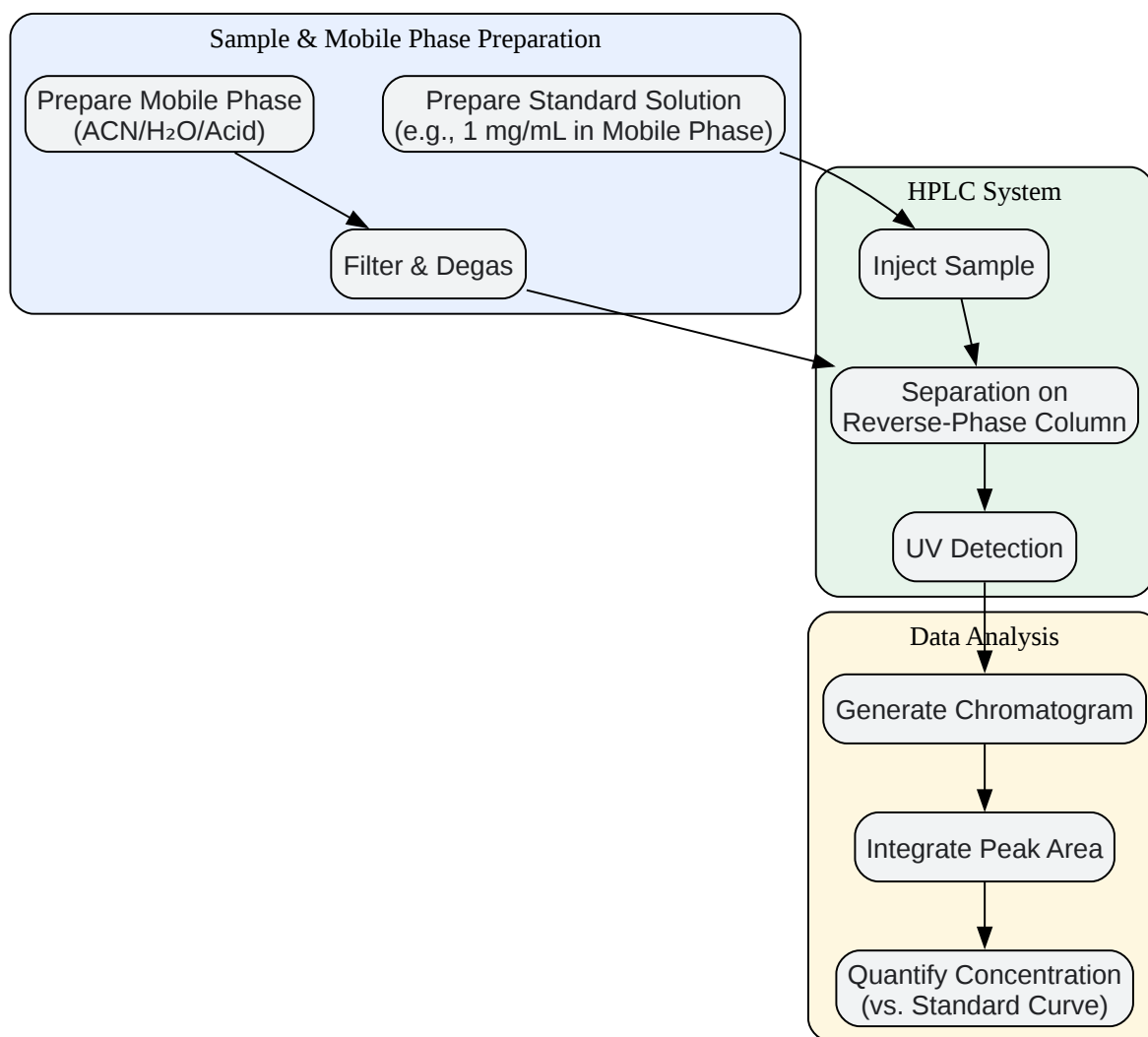
#### Procedure:

- **Reaction Setup:** Place N,N-dimethylaniline into the reaction vessel, equipped with a magnetic stirrer. Cool the vessel in an ice bath to 0-5 °C.
- **Sulfonation:** Slowly add fuming sulfuric acid dropwise from the dropping funnel to the cooled, stirring N,N-dimethylaniline. The rate of addition must be controlled to maintain the internal temperature below 10 °C to prevent unwanted side reactions.
- **Reaction Progression:** After the addition is complete, allow the mixture to stir in the ice bath for one hour, then remove the ice bath and let the reaction proceed at room temperature for an additional 4-6 hours, or until TLC analysis indicates consumption of the starting material.
- **Quenching:** Carefully and slowly pour the reaction mixture onto a large beaker of crushed ice with constant stirring. This step is highly exothermic and must be performed with caution in a fume hood.
- **Precipitation and Isolation:** The product will precipitate out of the acidic aqueous solution as a solid. If the solution is too acidic, it can be carefully neutralized with a saturated sodium hydroxide solution to maximize precipitation of the zwitterionic product.
- **Filtration:** Collect the solid precipitate by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crude product on the filter with a small amount of cold deionized water to remove any residual acid.
- **Purification:** Recrystallize the crude solid from hot water to yield the purified **4-(dimethylamino)benzenesulfonic acid**.
- **Drying:** Dry the purified crystals in a vacuum oven at 60-70 °C to a constant weight.

## Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

HPLC is an effective and widely used technique for the analysis and quantification of non-volatile organic compounds like **4-(dimethylamino)benzenesulfonic acid**. A reverse-phase method is suitable for this purpose.<sup>[5]</sup>

Causality Behind the Method: Reverse-phase HPLC separates compounds based on their hydrophobicity. A nonpolar stationary phase (like C18) is used with a polar mobile phase. While **4-(dimethylamino)benzenesulfonic acid** is polar, its benzene ring provides sufficient hydrophobicity to interact with the stationary phase. The inclusion of an acid in the mobile phase ensures that the sulfonic acid group remains protonated, leading to consistent retention times and sharp peak shapes.<sup>[5]</sup>



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Caption: General workflow for the HPLC analysis of **4-(dimethylamino)benzenesulfonic acid**.

## Experimental Protocol: HPLC Analysis

Objective: To determine the purity of a sample of **4-(dimethylamino)benzenesulfonic acid**.

Instrumentation & Materials:

- HPLC system with UV detector
- Reverse-phase C18 column (e.g., 4.6 x 150 mm, 5  $\mu$ m)
- Acetonitrile (HPLC grade)
- Deionized water (18 M $\Omega$ ·cm)
- Formic acid (for MS compatibility) or Phosphoric acid<sup>[5]</sup>
- **4-(dimethylamino)benzenesulfonic acid** reference standard

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of Acetonitrile and Water (e.g., 30:70 v/v) containing 0.1% formic acid. Filter through a 0.45  $\mu$ m filter and degas.
- Standard Preparation: Accurately weigh and dissolve the reference standard in the mobile phase to create a stock solution of 1 mg/mL. Prepare a series of dilutions (e.g., 100, 50, 25, 10, 5  $\mu$ g/mL) for calibration.
- Sample Preparation: Accurately weigh and dissolve the synthesized sample in the mobile phase to a concentration within the calibration range (e.g., 50  $\mu$ g/mL).
- HPLC Conditions:
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10  $\mu$ L
  - Column Temperature: 30  $^{\circ}$ C
  - UV Detection Wavelength: 254 nm (or  $\lambda_{\text{max}}$  determined by UV scan)

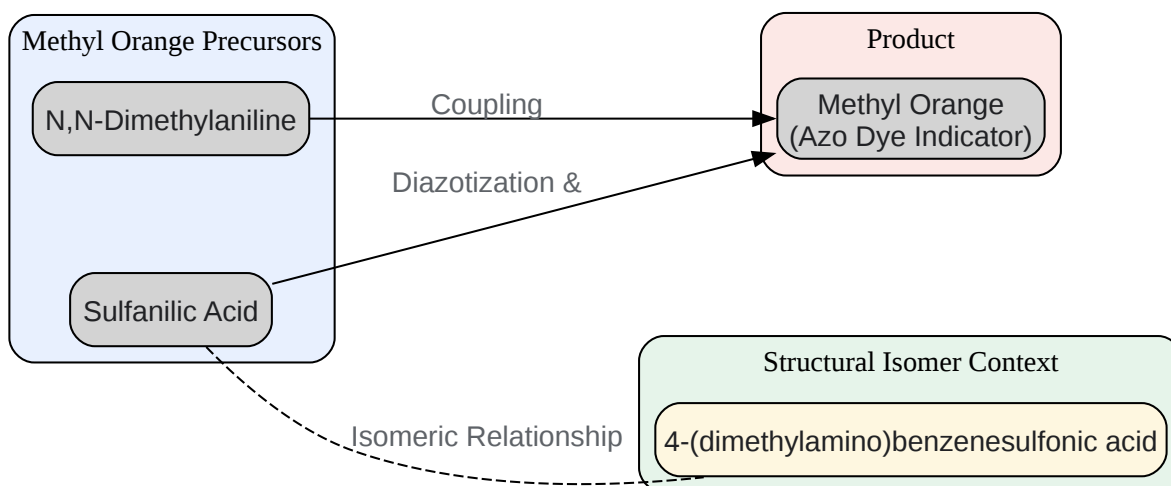
- **System Suitability:** Inject the mid-point standard (e.g., 25 µg/mL) five times. The relative standard deviation (RSD) for the peak area and retention time should be less than 2.0%.
- **Analysis:** Inject the blank (mobile phase), followed by the calibration standards and the sample solution.
- **Data Processing:** Construct a calibration curve by plotting the peak area versus concentration for the standards. Determine the concentration of the sample from its peak area using the regression equation of the calibration curve. Purity can be calculated as the area percentage of the main peak.

## Applications and Chemical Context

While direct, large-scale industrial applications of **4-(dimethylamino)benzenesulfonic acid** are not widely documented, its primary relevance to researchers lies in two areas:

- **Analytical Reference Standard:** It serves as a crucial reference material for the development and validation of analytical methods aimed at detecting and quantifying related aromatic sulfonic acids and their metabolites in various matrices.
- **Structural Relationship to Azo Dyes:** The compound is structurally significant in the context of azo dyes, particularly Methyl Orange. Methyl Orange is synthesized by the diazotization of sulfanilic acid followed by coupling with N,N-dimethylaniline. **4-(dimethylamino)benzenesulfonic acid** can be viewed as an isomer of the sulfonated aromatic amine precursor. Understanding its properties helps in the chromatographic separation and identification of impurities and isomers in dye synthesis.





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Caption: Structural relationship of **4-(dimethylamino)benzenesulfonic acid** to Methyl Orange precursors.

## Safety and Handling

**4-(dimethylamino)benzenesulfonic acid** is classified as an irritant and requires careful handling in a laboratory setting.

- GHS Classification: Warning.[1]
- Pictogram: GHS07 (Exclamation Mark).[1]
- Hazard Statements:
  - H302: Harmful if swallowed.[1]
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]

- Handling Precautions:
  - Use in a well-ventilated area or a chemical fume hood.[6]
  - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[6]
  - Avoid generating dust.[6]
  - Wash hands thoroughly after handling.[6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[6]

While the toxicological properties have not been fully investigated, a related compound, the sodium salt of dimethyl benzenesulfonic acid, exhibits low acute oral toxicity.[6][7]

Nevertheless, standard precautions for handling chemical irritants should be strictly followed.

## Conclusion

**4-(dimethylamino)benzenesulfonic acid** is a compound of significant interest due to its zwitterionic nature and its structural relationship to key industrial chemicals. This guide has detailed a reliable synthesis via electrophilic sulfonation and a robust HPLC method for its analytical characterization. Its primary utility for researchers in drug development and chemical science is as a well-characterized analytical standard and as a model compound for studying the properties of substituted aromatic sulfonic acids. Adherence to the described safety protocols is essential for its handling.

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